

physical and chemical properties of sodium hydroxide for chemical synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

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Sodium Hydroxide: A Comprehensive Technical Guide for Chemical Synthesis

For Researchers, Scientists, and Drug Development Professionals

Introduction

Sodium hydroxide (NaOH), also known as caustic soda or lye, is a highly versatile and indispensable inorganic compound in the field of chemical synthesis.^{[1][2][3][4]} It is a strong base and a key reagent in a multitude of synthetic transformations, ranging from simple acid-base neutralizations to complex saponification and ether synthesis reactions.^{[1][3][5]} This technical guide provides an in-depth overview of the physical and chemical properties of **sodium hydroxide** relevant to its application in chemical synthesis, complete with quantitative data, experimental protocols, and visual representations of key chemical processes.

Physical Properties of Sodium Hydroxide

Sodium hydroxide is a white, odorless, crystalline solid at room temperature.^{[1][2][6][7][8]} It is commercially available in various forms, including pellets, flakes, granules, and as a 50% aqueous solution.^{[2][3][7]} A key physical characteristic is its hygroscopic nature, readily absorbing moisture and carbon dioxide from the atmosphere.^{[1][7][8][9][10]} The dissolution of solid **sodium hydroxide** in water is a highly exothermic process, liberating a significant amount of heat.^{[1][2][6]}

Quantitative Physical Data

The following tables summarize the key physical properties of **sodium hydroxide**.

Property	Value	References
Molar Mass	39.9971 g/mol	[1] [11]
Appearance	White, opaque, crystalline solid	[1] [11]
Odor	Odorless	[1] [7]
Density	2.13 g/cm ³	[1] [11]
Melting Point	323 °C (613 °F; 596 K)	[1] [11]
Boiling Point	1,388 °C (2,530 °F; 1,661 K)	[1] [11]
Vapor Pressure	<2.4 kPa (at 20 °C)	[1]

Table 1: General Physical Properties of **Sodium Hydroxide**

Solvent	Solubility (g/L) at 25 °C	References
Water	1000	[1]
Methanol	238	[1]
Ethanol	139	[1]
Glycerol	Soluble	[1] [6]
Ether	Insoluble	[1] [2]

Table 2: Solubility of **Sodium Hydroxide** in Various Solvents

Temperature (°C)	Solubility in Water (g/L)	References
0	418	[1]
25	1000	[1]
100	3370	[1]

Table 3: Temperature Dependence of **Sodium Hydroxide** Solubility in Water

Chemical Properties of Sodium Hydroxide

Sodium hydroxide is a strong base, completely dissociating in water to yield hydroxide ions (OH^-).^{[4][12][13]} This high basicity is the foundation of its reactivity and utility in chemical synthesis.

Basicity

The pK_b of the hydroxide ion (OH^-) is 0.0, making **sodium hydroxide** a very strong base.^[1] In aqueous solutions, it establishes a highly alkaline environment, with the pH of a 0.5% w/w solution being approximately 13, and a 5% solution having a pH of about 14.^[14]

Reactivity

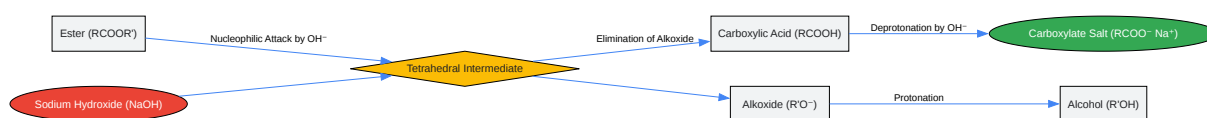
Sodium hydroxide's reactivity is primarily driven by the nucleophilic and basic nature of the hydroxide ion. It participates in a wide array of chemical reactions crucial for synthesis:

- **Neutralization Reactions:** As a strong base, **sodium hydroxide** readily reacts with protic acids in exothermic neutralization reactions to form water and the corresponding salt.^{[1][15]} For instance, the reaction with hydrochloric acid produces sodium chloride and water.^{[1][15]}
- **Reactions with Acidic Oxides:** It reacts with acidic oxides, such as sulfur dioxide, to form salts and water. This reactivity is utilized in scrubbing processes to remove acidic gases.^[1]
- **Saponification (Ester Hydrolysis):** **Sodium hydroxide** is widely used for the base-catalyzed hydrolysis of esters, a process known as saponification.^{[1][16][17][18][19]} This reaction is fundamental to the production of soaps from fats and oils.^{[16][18][20][21][22]} The reaction proceeds via a nucleophilic acyl substitution mechanism.^{[16][23]}
- **Williamson Ether Synthesis:** **Sodium hydroxide** can be used to deprotonate alcohols to form alkoxides, which then act as nucleophiles in the Williamson ether synthesis to form ethers from alkyl halides.^{[24][25][26]} This is an $\text{S}_{\text{N}}2$ reaction.^{[24][26]}
- **Reaction with Alkyl Halides:** **Sodium hydroxide** can react with alkyl halides via nucleophilic substitution to produce alcohols.^{[1][27][28]}

Key Synthetic Applications and Signaling Pathways

Saponification of Esters

The saponification of an ester by **sodium hydroxide** is a cornerstone of organic synthesis. The process involves the nucleophilic attack of the hydroxide ion on the carbonyl carbon of the ester, leading to the formation of a tetrahedral intermediate. This intermediate then collapses, expelling the alkoxide leaving group and forming a carboxylic acid, which is subsequently deprotonated by the strong base to yield a carboxylate salt.[16][17][23]

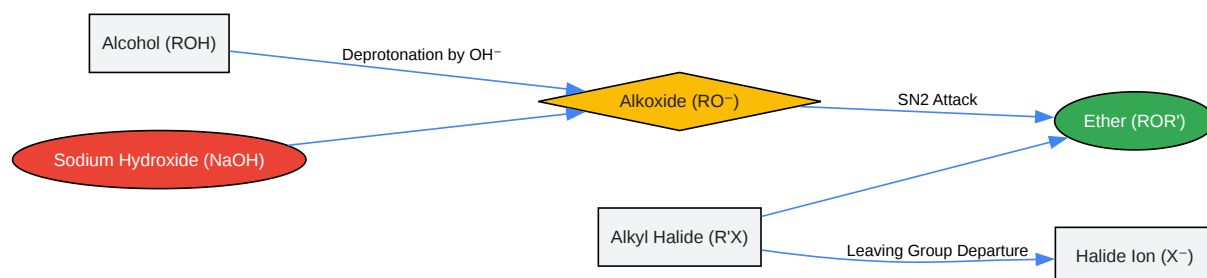


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Caption: Mechanism of base-catalyzed ester hydrolysis (saponification).

Williamson Ether Synthesis

In the Williamson ether synthesis, **sodium hydroxide** acts as a base to deprotonate an alcohol, generating a nucleophilic alkoxide. This alkoxide then displaces a halide from a primary alkyl halide in an S_N2 reaction to form an ether.[24][25][26]



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Caption: The Williamson ether synthesis pathway.

Experimental Protocols

Determination of Solubility of Sodium Hydroxide

Objective: To determine the solubility of **sodium hydroxide** in water at a given temperature.

Methodology:

- Prepare a saturated solution of **sodium hydroxide** by adding an excess of NaOH pellets to a known volume of distilled water in a beaker with constant stirring at a controlled temperature.
- Allow the undissolved solid to settle.
- Carefully withdraw a known volume of the clear supernatant saturated solution using a pipette.
- Weigh the withdrawn sample to determine its mass.
- Titrate the sample with a standardized solution of a strong acid (e.g., hydrochloric acid) using a suitable indicator (e.g., phenolphthalein) to determine the concentration of NaOH.[\[22\]](#)
- From the concentration and the mass of the solution, calculate the mass of NaOH and the mass of water in the sample.
- Express the solubility in grams of NaOH per 100 g of water.

A detailed example of determining NaOH concentration via titration is available in the literature.
[\[29\]](#)

Determination of Hygroscopicity

Objective: To qualitatively and quantitatively assess the hygroscopic nature of **sodium hydroxide**.

Methodology:

- Qualitative Assessment: Place a known mass of **sodium hydroxide** pellets on a watch glass and expose it to the ambient atmosphere. Observe any changes in the physical state, such as becoming wet or deliquescent, over time.^[9]
- Quantitative Assessment (Gravimetric Method):
 - Accurately weigh a sample of anhydrous **sodium hydroxide** in a pre-weighed, airtight container.
 - Place the open container in a desiccator with a controlled humidity environment (e.g., over a saturated salt solution).
 - Periodically remove the container, seal it, and reweigh it to determine the mass of water absorbed.
 - Continue until a constant weight is achieved.
 - The hygroscopicity can be expressed as the percentage increase in mass.^[14] Standard test methods like ASTM D570 can be adapted for this purpose.^{[5][10][12]}

Protocol for Base-Catalyzed Hydrolysis of an Ester (Saponification)

Objective: To synthesize a carboxylic acid from its corresponding ester via saponification.

Methodology:

- Dissolve the ester in a suitable solvent, such as a mixture of methanol and water.
- Add an aqueous solution of **sodium hydroxide** (e.g., 1 M NaOH) to the ester solution.
- Stir the reaction mixture at room temperature or heat under reflux for a specified period.
- After the reaction is complete, cool the mixture and pour it into water.

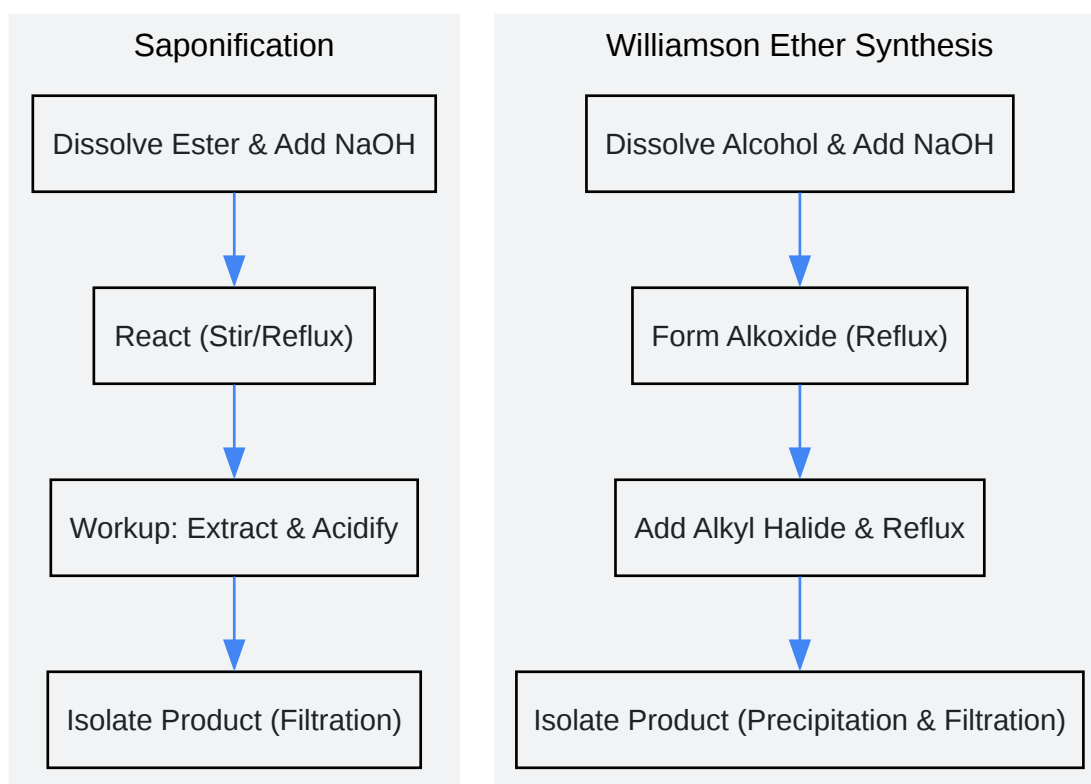
- Extract the aqueous phase with an organic solvent (e.g., diethyl ether) to remove any unreacted ester and the alcohol byproduct.
- Acidify the aqueous phase with a strong acid (e.g., concentrated HCl) to protonate the carboxylate salt and precipitate the carboxylic acid.[8]
- Collect the precipitated carboxylic acid by vacuum filtration, wash it with cold water, and dry it.[1]

Protocol for Williamson Ether Synthesis

Objective: To synthesize an ether from an alcohol and an alkyl halide.

Methodology:

- In a round-bottom flask, dissolve the alcohol (e.g., 2-naphthol) in a suitable solvent like ethanol.[17]
- Add solid **sodium hydroxide** to the solution to form the alkoxide.[17]
- Heat the mixture to reflux for a short period to ensure complete formation of the alkoxide.[17]
- Cool the solution slightly and add the alkyl halide (e.g., 1-bromobutane).[17]
- Heat the reaction mixture under reflux for an extended period to allow the S_N2 reaction to proceed to completion.[17]
- After cooling, precipitate the ether product by adding cold water or ice.[17]
- Collect the solid product by vacuum filtration, wash it with cold water, and dry it.[17]
- The product can be further purified by recrystallization.[1]



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Caption: General experimental workflows for saponification and Williamson ether synthesis.

Safety and Handling

Sodium hydroxide is a corrosive substance that can cause severe chemical burns to the skin, eyes, and respiratory tract.[1][4][7][18][19][29] It is crucial to handle it with appropriate personal protective equipment (PPE), including chemical-resistant gloves, splash goggles, and a lab coat.[2][6][18] When preparing solutions, always add **sodium hydroxide** to water slowly and with stirring; never add water to **sodium hydroxide**, as this can cause violent boiling and splashing due to the highly exothermic nature of the dissolution.[10] Work in a well-ventilated area or a fume hood, especially when handling the solid form to avoid inhaling dust.[19] In case of contact, immediately flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention.[6][18]

Conclusion

Sodium hydroxide is a fundamental reagent in chemical synthesis, valued for its strong basicity and reactivity. Its physical properties, particularly its high solubility in water and hygroscopic nature, are important considerations for its storage and handling. A thorough understanding of its chemical properties and reaction mechanisms, especially in key transformations like saponification and ether synthesis, is essential for researchers and scientists in drug development and other fields of chemical research. Adherence to strict safety protocols is paramount when working with this corrosive compound.

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References

- 1. The Williamson Ether Synthesis [cs.gordon.edu]
- 2. media.laballey.com [media.laballey.com]
- 3. jk-sci.com [jk-sci.com]
- 4. web.gps.caltech.edu [web.gps.caltech.edu]
- 5. assets-global.website-files.com [assets-global.website-files.com]
- 6. Safe Handling Guide: Sodium Hydroxide - CORECHEM Inc. [corecheminc.com]
- 7. carlroth.com:443 [carlroth.com:443]
- 8. masterorganicchemistry.com [masterorganicchemistry.com]
- 9. alfachemic.com [alfachemic.com]
- 10. youtube.com [youtube.com]
- 11. sigmaaldrich.com [sigmaaldrich.com]
- 12. Water Absorption ASTM D570 [intertek.com]
- 13. solutions.bocsci.com [solutions.bocsci.com]
- 14. Sodium Hydroxide SDS (Safety Data Sheet) | Flinn Scientific [flinnsci.com]
- 15. community.wvu.edu [community.wvu.edu]
- 16. chemsupply.com.au [chemsupply.com.au]

- 17. sites.chemengr.ucsb.edu [sites.chemengr.ucsb.edu]
- 18. studysmarter.co.uk [studysmarter.co.uk]
- 19. Dynamic Method for the Determination of Hygroscopicity of Water-Soluble Solids: Abstract, Citation (BibTeX) & Reference | Bohrium [bohrium.com]
- 20. Method of Analysis for Sodium Hydroxide | Pharmaguideline [pharmaguideline.com]
- 21. gold-chemistry.org [gold-chemistry.org]
- 22. cactus.utahtech.edu [cactus.utahtech.edu]
- 23. scholarship.richmond.edu [scholarship.richmond.edu]
- 24. standards.iteh.ai [standards.iteh.ai]
- 25. Determination of the Concentration of a Solution of Sodium Hydroxide – Virtual Chemistry Experiments [iu.pressbooks.pub]
- 26. cerritos.edu [cerritos.edu]
- 27. Solved: In an experiment to determine the solubility of sodium hydroxide, 25cm³ of a saturated so [Chemistry] [gauthmath.com]
- 28. researchgate.net [researchgate.net]
- 29. quora.com [quora.com]
- To cite this document: BenchChem. [physical and chemical properties of sodium hydroxide for chemical synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b104188#physical-and-chemical-properties-of-sodium-hydroxide-for-chemical-synthesis>]

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